

A Comparative Analysis of Tungsten-182 Signatures in Archean and Modern Mantle Rocks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tungsten-182**

Cat. No.: **B076582**

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A clear distinction in the **Tungsten-182** isotopic signatures of mantle-derived rocks from the Archean eon compared to the modern era provides a window into the early Earth's evolution. Archean rocks predominantly exhibit a positive **Tungsten-182** anomaly, while modern mantle rocks display a range from slightly positive to significantly negative anomalies. This isotopic variance points to fundamental differences in mantle dynamics, core-mantle interactions, and the degree of mantle homogenization between the early Earth and today.

The **Tungsten-182** (^{182}W) isotope is the decay product of the now-extinct Hafnium-182 (^{182}Hf), which had a short half-life of approximately 8.9 million years. This short-lived isotopic system is a powerful tool for tracing processes that occurred within the first ~60 million years of Solar System history, such as planetary core formation and accretion. Variations in the abundance of ^{182}W are expressed as $\mu^{182}\text{W}$, representing the parts-per-million deviation from a modern terrestrial standard.

Quantitative Comparison of $\mu^{182}\text{W}$ Signatures

The isotopic composition of tungsten in Archean and modern mantle-derived rocks shows a distinct secular evolution. The following tables summarize the representative $\mu^{182}\text{W}$ values for both periods.

Table 1: Representative $\mu^{182}\text{W}$ Values in Archean Mantle-Derived Rocks

Rock Type/Location	Age (Ga)	Average $\mu^{182}\text{W}$ (ppm)	Reference
Isua Supracrustal Belt, Greenland	~3.8	$+13.0 \pm 4.0$	[1]
Komatiites, Kaapvaal Craton	~3.48	Variable, some near 0	[1]
Tholeiites, Theo's Flow	2.7	Positive anomaly	[2]
Mt. Ada Basalts, Pilbara Craton	~3.475	+13.1 to +15.3	[3]
Various Hadean-Archean Volcanics	>2.7	+5 to +20	[3][4]

Table 2: Representative $\mu^{182}\text{W}$ Values in Modern Mantle-Derived Rocks

Rock Type/Location	Average $\mu^{182}\text{W}$ (ppm)	Reference
Ocean Island Basalts (OIBs)	-20 to +5	[3][4]
Mid-Ocean Ridge Basalts (MORB)	Generally close to 0	[4]
Hawaiian Basalt (BHVO-2)	-6.6 ± 1.9	[3]
Kimberlites (some primitive)	~ -6	[5]
Plume-related samples	-5.2 to -20.2	[3]

Interpreting the Isotopic Dichotomy

The positive $\mu^{182}\text{W}$ signature in many Archean rocks is thought to reflect an early mantle that had not been fully mixed with the last dregs of planetary building blocks, a process known as "late accretion".^[3] This late veneer of chondritic material, which is characterized by a negative $\mu^{182}\text{W}$ signature, would have progressively mixed into the mantle over geological time, gradually lowering the overall $\mu^{182}\text{W}$ value. The persistence of positive anomalies into the

Archean suggests that mantle convection was not as efficient at homogenizing these signatures as it is today.[2]

In contrast, the negative $\mu^{182}\text{W}$ values observed in some modern ocean island basalts (OIBs) are often attributed to interaction between the mantle and the Earth's core.[3][4] The core is expected to have a strongly negative $\mu^{182}\text{W}$ composition because tungsten is siderophile (iron-loving) and would have been sequestered into the core during its formation, while its parent, hafnium, is lithophile (rock-loving) and remained in the mantle.[4] Plumes of hot rock rising from the core-mantle boundary may entrain small amounts of core material or mantle that has isotopically equilibrated with the core, leading to the negative ^{182}W anomalies observed at the surface.

Experimental Protocols

The determination of high-precision ^{182}W isotopic compositions in geological samples is a complex analytical procedure that requires meticulous sample preparation and the use of sophisticated mass spectrometry techniques. The following is a generalized methodology based on protocols described in the literature.

1. Sample Preparation and Digestion:

- Rock samples are first crushed into a fine powder.
- A precise amount of the powdered sample is weighed and placed in a clean Teflon beaker.
- A mixed acid solution, typically containing hydrofluoric acid (HF) and nitric acid (HNO₃), is added to the sample to dissolve the silicate matrix. The beakers are sealed and heated to ensure complete digestion.

2. Tungsten Separation:

- Given the low concentrations of tungsten in most rocks, it must be separated and purified from other elements that could interfere with the isotopic analysis.
- This is typically achieved through a multi-step ion-exchange chromatography process. The digested sample solution is passed through columns containing specialized resins that selectively bind tungsten.

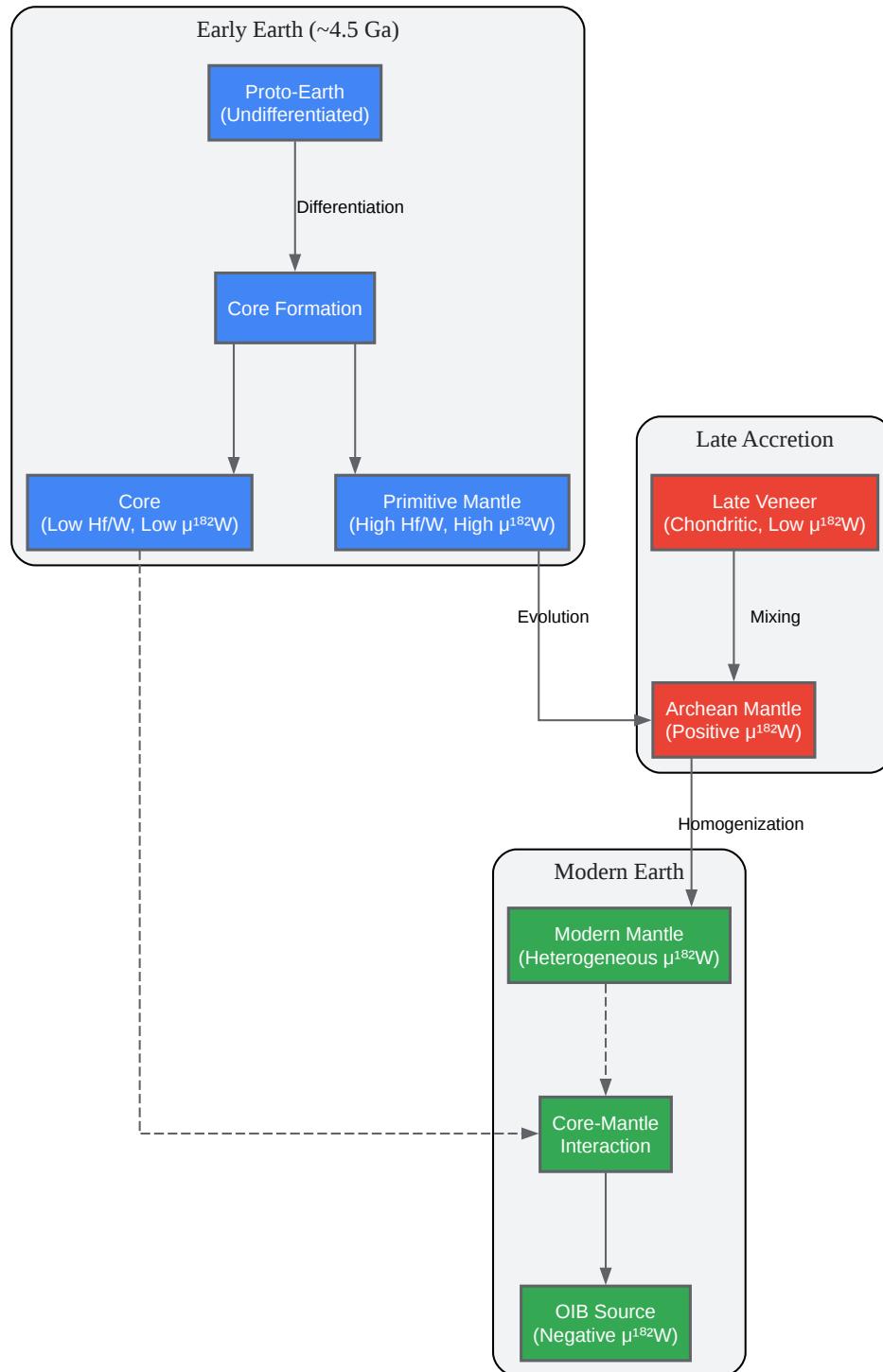
- Other elements are washed away with various acid solutions, and finally, the purified tungsten is eluted from the column.

3. Mass Spectrometry Analysis:

- The isotopic composition of the purified tungsten is measured using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).
- The sample is introduced into the plasma, which ionizes the tungsten atoms. The ions are then accelerated into a magnetic field that separates them based on their mass-to-charge ratio.
- Sensitive detectors simultaneously measure the ion beams of the different tungsten isotopes (e.g., ^{182}W , ^{183}W , ^{184}W , ^{186}W).
- To correct for instrumental mass bias, a double-spike technique is often employed, where a solution with a known, artificial isotopic composition of two tungsten isotopes (e.g., ^{180}W and ^{183}W) is added to the sample before analysis.

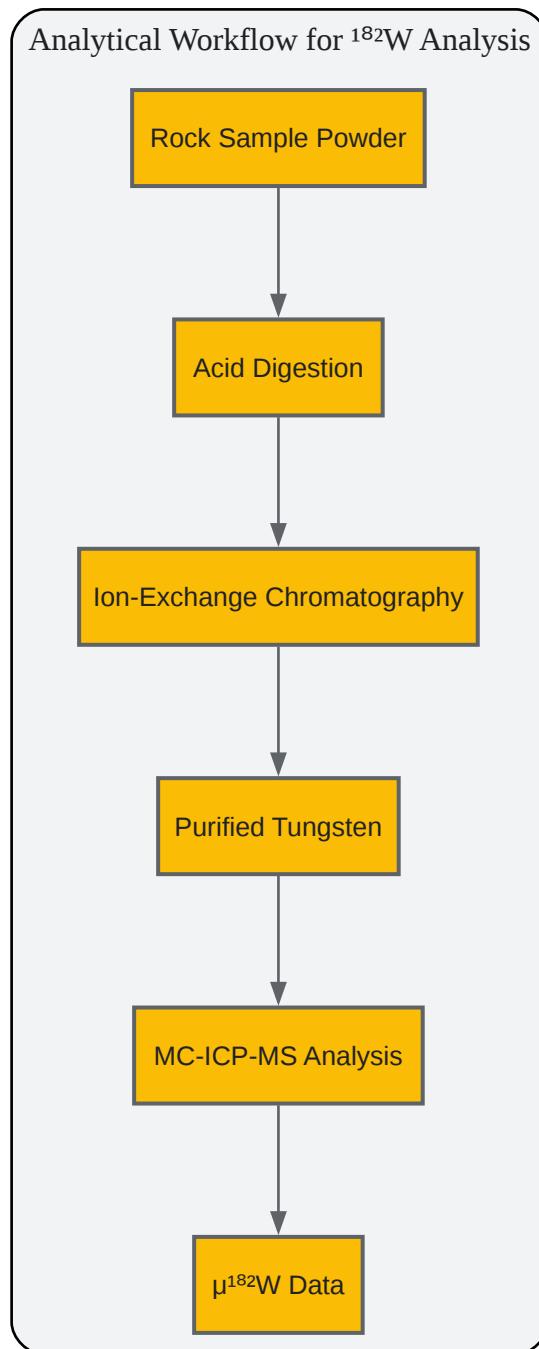
Visualizing Mantle Evolution and Analytical Workflow

The following diagrams, generated using the Graphviz DOT language, illustrate the key processes influencing **Tungsten-182** signatures and a simplified experimental workflow.



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Caption: A simplified model of Earth's mantle evolution and its impact on ^{182}W signatures.



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Caption: A streamlined workflow for the isotopic analysis of **Tungsten-182** in rock samples.

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- To cite this document: BenchChem. [A Comparative Analysis of Tungsten-182 Signatures in Archean and Modern Mantle Rocks]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076582#comparing-tungsten-182-signatures-in-archean-vs-modern-mantle-rocks>]

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